

A Comparative Analysis of Lansoprazole Sulfided4 from Leading Suppliers

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Compound of Interest		
Compound Name:	Lansoprazole Sulfide-d4	
Cat. No.:	B562738	Get Quote

For researchers, scientists, and professionals in drug development, the quality and purity of stable-isotope labeled compounds are paramount for accurate and reproducible experimental results. This guide provides a detailed comparison of **Lansoprazole Sulfide-d4** from various suppliers, supported by key performance data and standardized experimental protocols for verification.

Lansoprazole Sulfide-d4, a deuterated metabolite of the proton pump inhibitor Lansoprazole, is a critical internal standard in pharmacokinetic and metabolic studies. Its purity, isotopic enrichment, and stability directly impact the reliability of bioanalytical assays. This comparison aims to provide an objective overview of the product's quality from different commercial sources.

Data Presentation: Quantitative Comparison

The following table summarizes the key quality parameters of **Lansoprazole Sulfide-d4** as reported by various suppliers. This data is compiled from publicly available Certificates of Analysis and product specifications.



Supplier	Product Number	Chemical Purity (by HPLC)	Isotopic Enrichment (Atom % D)	Molecular Formula	CAS Number
LGC Standards	TRC- L177002	Not specified	Not specified	C16H10D4F3N 3OS	1216682-38- 0
Clearsynth	CS-F-00051	Not specified	Not specified	C16H10D4F3N	1216682-38- 0
ESS Chem Co.	ESS0258	99.7%	99%	C18H10D4F3N	1216682-38- 0
Simson Pharma	L020015	>90% (as per sample CoA)	Not specified	C16H10D4F3N 3O2S	934294-22-1
MedChemEx press	HY-112477S1	Not specified	Not specified	C16H10D4F3N 3OS	1216682-38- 0
Pharmaffiliate s	PA STI 056040	Not specified	Not specified	C16H10D4F3N 3OS	1216682-38- 0

Note: Data is subject to lot-to-lot variability. Users should always refer to the Certificate of Analysis provided with their specific product lot.

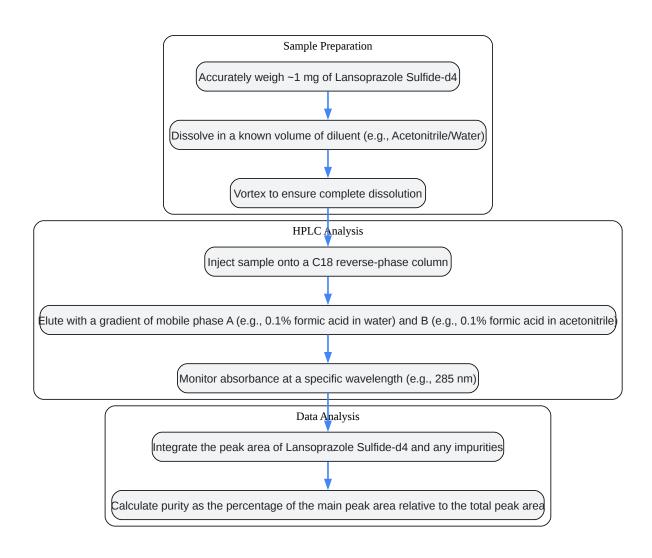
Key Experimental Protocols

To ensure consistent and reliable analysis of **Lansoprazole Sulfide-d4**, the following detailed experimental protocols are recommended.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is designed to separate and quantify **Lansoprazole Sulfide-d4** from any non-deuterated or other chemical impurities.





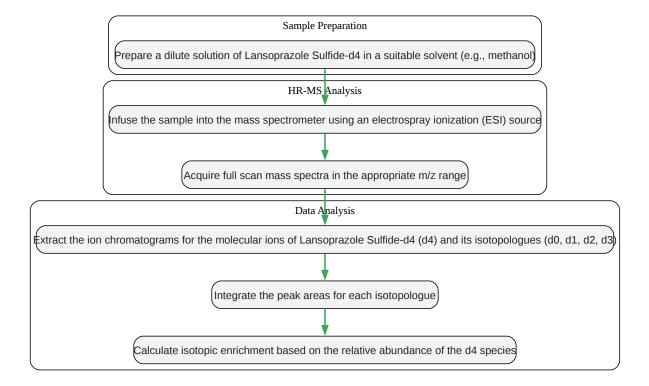
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HPLC Workflow for Purity Determination



Assessment of Isotopic Enrichment by High-Resolution Mass Spectrometry (HR-MS)

This protocol allows for the precise determination of the isotopic distribution and confirmation of the deuteration level.[1][2][3]



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HR-MS Workflow for Isotopic Enrichment



Stability Assessment

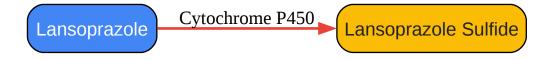
Evaluating the stability of **Lansoprazole Sulfide-d4** is crucial for ensuring its integrity during storage and use. Stability studies often involve subjecting the compound to various stress conditions.[4][5][6]

Protocol:

- Sample Preparation: Prepare solutions of Lansoprazole Sulfide-d4 in a relevant solvent or matrix.
- Storage Conditions: Store aliquots of the solution under different conditions, such as refrigerated (2-8 °C), room temperature (20-25 °C), and elevated temperature (e.g., 40 °C), protected from light.
- Time Points: Analyze the samples at predefined time points (e.g., 0, 24, 48 hours, 7 days, 14 days).
- Analysis: Use a stability-indicating HPLC method (as described in Protocol 1) to determine the concentration of Lansoprazole Sulfide-d4 at each time point.
- Evaluation: Calculate the percentage of the initial concentration remaining at each time point.
 A compound is generally considered stable if the concentration remains above 90% of the initial value.

Metabolic Pathway

Lansoprazole Sulfide is a key metabolite of Lansoprazole, formed through the action of cytochrome P450 enzymes.[7]



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